

An In-depth Technical Guide to the Physical Properties of Acid Blue 80

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Compound of Interest

Compound Name: Acid blue 80

Cat. No.: B1200697

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This technical guide provides a comprehensive overview of the physical and chemical properties of **Acid Blue 80**, with a focus on its melting point and appearance. The information is tailored for researchers, scientists, and professionals in drug development who utilize this dye in various applications.

Physical and Chemical Properties

Acid Blue 80, an anthraquinone-based anionic dye, is widely used in laboratory and industrial settings. Its applications range from a protein stain in biochemical analyses to a colorant in textiles and cosmetics.^{[1][2][3]} A summary of its key physical properties is presented below.

Data Presentation: Physical Properties of **Acid Blue 80**

Property	Value	Source(s)
Appearance	Blue to dark purplish-blue powder or crystalline powder. [4][5][6][7][8]	Multiple Sources
Melting Point	There is a significant discrepancy in reported values: 142-144 °C and >300 °C.[1][6][9][10][11][12]	Multiple Sources
Molecular Formula	$C_{32}H_{28}N_2Na_2O_8S_2$ [2][5][13][14] [15]	Multiple Sources
Molecular Weight	678.68 g/mol [2][5][13][15]	Multiple Sources
Solubility	Soluble in water.[1][2][4][9][10] [13] The aqueous solution appears as a deep, concentrated blue.[1][9][13]	Multiple Sources
C.I. Number	61585[2][7][13][14]	Multiple Sources
CAS Number	4474-24-2[2][5][13][14][15]	Multiple Sources

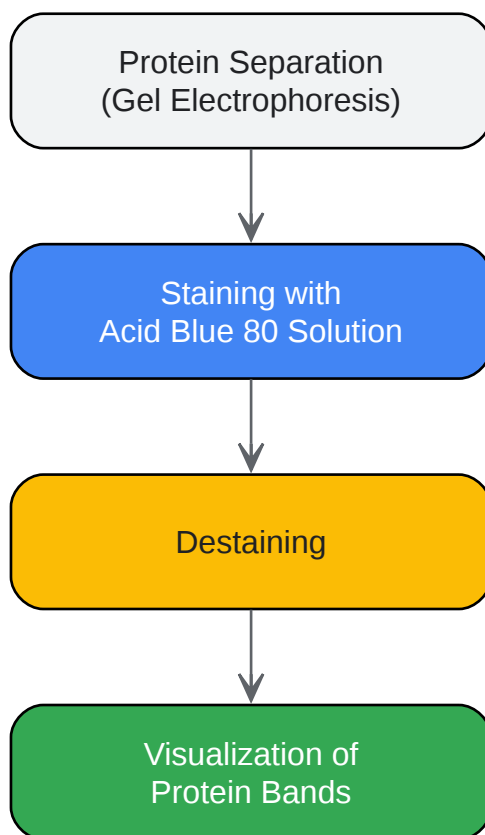
It is crucial for researchers to note the conflicting data regarding the melting point. One source indicates a melting point of 142-144 °C, while several others report it as being above 300 °C.[1][6][9][10][11][12] This variation may be attributable to differences in the purity of the dye, the specific salt form, or the experimental method used for determination.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not extensively available in the public domain. Standard analytical methods for determining the melting point of a solid organic compound, such as capillary melting point determination, would be employed. The appearance is typically determined by visual inspection of the solid material and its solution.

Application Workflow: Protein Staining

Acid Blue 80 is a common stain used in protein electrophoresis to visualize proteins separated in a gel matrix.^[1] A generalized workflow for this application is depicted below.



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Caption: Workflow for Protein Staining using **Acid Blue 80**.

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